

Understanding Calcein AM Esterase Activity: An In-depth Technical Guide

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Compound of Interest

Compound Name: Calcein

Cat. No.: B1668213

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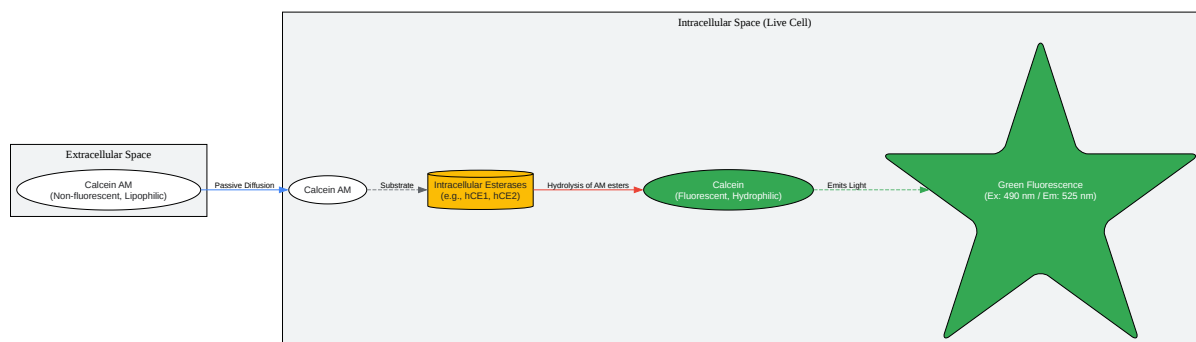
This guide provides a comprehensive overview of **Calcein AM** and its interaction with intracellular esterases. It delves into the core mechanisms, quantitative analysis, and experimental considerations for utilizing **Calcein AM** to probe cellular esterase activity, a key indicator of cell health and viability.

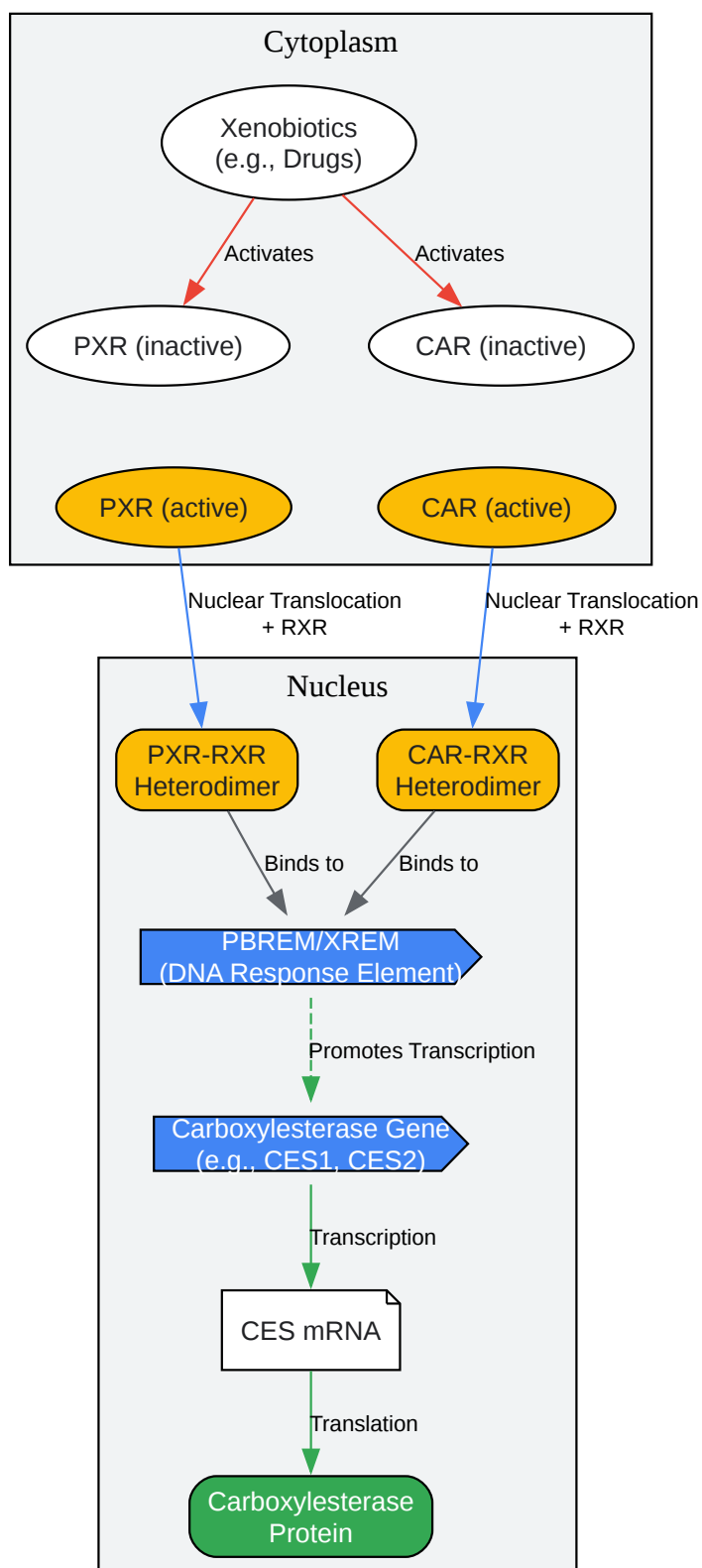
The Core Principle: From Non-Fluorescence to Bright Green Light

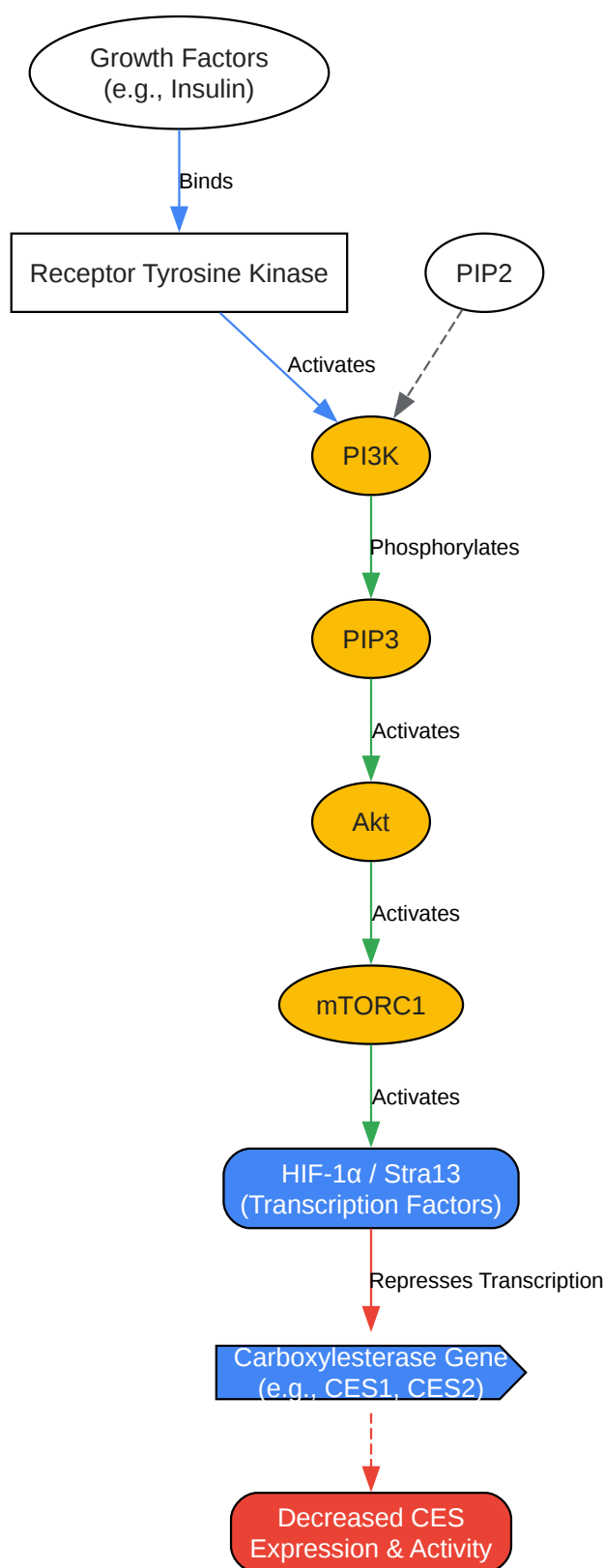
Calcein AM (**Calcein** Acetoxymethyl Ester) is a non-fluorescent, cell-permeant dye that serves as an excellent substrate for intracellular esterases. Its lipophilic nature allows it to passively cross the intact plasma membrane of living cells. Once inside the cell, ubiquitous intracellular esterases, primarily carboxylesterases, hydrolyze the acetoxymethyl (AM) ester groups. This enzymatic cleavage converts the non-fluorescent **Calcein AM** into the highly fluorescent, hydrophilic molecule **calcein**. The negatively charged **calcein** is retained within the cytoplasm of cells with intact membranes, emitting a strong green fluorescence upon excitation with blue light. Dead or dying cells with compromised membranes and diminished esterase activity are unable to convert **Calcein AM** to **calcein** and retain it, thus they do not fluoresce brightly.^{[1][2][3]}

The intensity of the green fluorescence is directly proportional to the activity of the intracellular esterases and the number of viable cells, making **Calcein AM** a robust tool for assessing cell

health.[4][5]







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